

# An In-depth Technical Guide to the Physical Properties of 3-Nitrophenylguanidine Nitrate

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## Compound of Interest

Compound Name: 3-Nitrophenylguanidine Nitrate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **3-Nitrophenylguanidine Nitrate**, a compound of interest in pharmaceutical research and development. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in the field of drug development, offering meticulously compiled data and methodologies to support further investigation and application of this compound.

## Core Physical Properties

**3-Nitrophenylguanidine Nitrate** is an organic compound that presents as a solid at room temperature. Its chemical structure, characterized by the presence of a nitrophenyl group attached to a guanidine core and paired with a nitrate salt, dictates its distinct physical characteristics.

## Quantitative Data Summary

The key physical properties of **3-Nitrophenylguanidine Nitrate** are summarized in the table below for ease of reference and comparison.

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>9</sub> N <sub>5</sub> O <sub>5</sub>	[1]
Molecular Weight	243.18 g/mol	[2]
Melting Point	218-221 °C	[1]
Appearance	Light Orange to Light Tan Solid / Off-White Solid	[1]
Solubility	Slightly soluble in DMSO and Methanol	[1]

## Experimental Protocols

While specific experimental records for the determination of **3-Nitrophenylguanidine Nitrate**'s physical properties are not readily available in public literature, the following sections describe standard methodologies employed for the characterization of solid organic compounds. These protocols are widely accepted in the scientific community and are applicable for the determination of the properties listed above.

### Melting Point Determination

The melting point of a solid organic compound is a critical indicator of its purity. A sharp melting range typically suggests a high degree of purity, while a broad melting range often indicates the presence of impurities.

Methodology: Capillary Melting Point Method

- **Sample Preparation:** A small amount of the finely powdered **3-Nitrophenylguanidine Nitrate** is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heating block and a thermometer or a digital temperature sensor. The sample is positioned adjacent to the temperature sensor to ensure accurate measurement.
- **Heating and Observation:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as it approaches the expected melting point.

- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the onset of melting. The temperature at which the entire solid has transitioned to a liquid is recorded as the completion of melting. The range between these two temperatures constitutes the melting point range.<sup>[3][4][5][6]</sup>

## Solubility Assessment

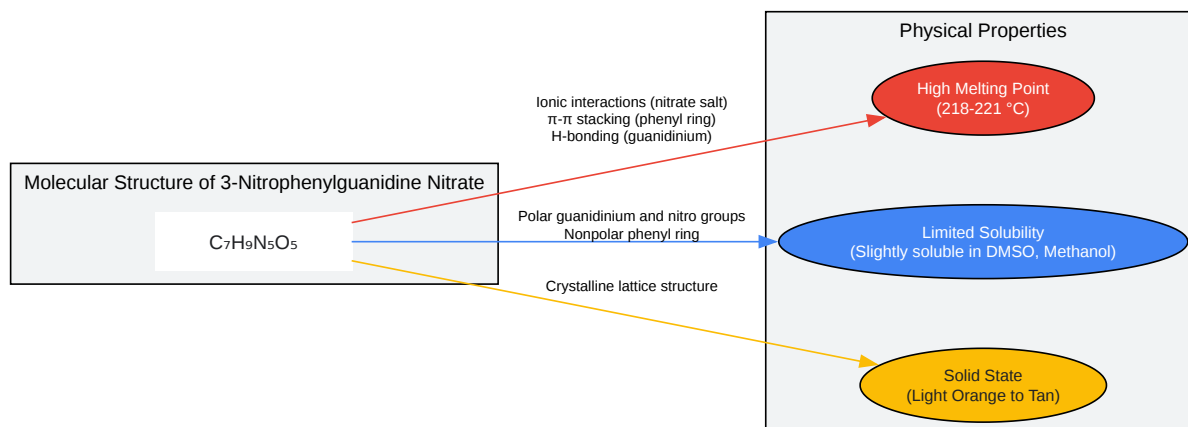
Solubility is a crucial parameter for drug development, influencing bioavailability and formulation strategies. The solubility of **3-Nitrophenylguanidine Nitrate** has been qualitatively described as "slightly soluble" in dimethyl sulfoxide (DMSO) and methanol. A quantitative determination can be achieved through the following method.

Methodology: Shake-Flask Method

- **Equilibrium Saturation:** An excess amount of **3-Nitrophenylguanidine Nitrate** is added to a known volume of the solvent (e.g., DMSO or Methanol) in a sealed flask.
- **Agitation:** The flask is agitated at a constant temperature for a prolonged period (typically 24-48 hours) to ensure that equilibrium is reached between the dissolved and undissolved solute.
- **Phase Separation:** The saturated solution is carefully separated from the excess solid by centrifugation followed by filtration through a non-reactive filter (e.g., a 0.45 µm PTFE syringe filter).
- **Concentration Analysis:** The concentration of **3-Nitrophenylguanidine Nitrate** in the clear, saturated filtrate is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV detection or UV-Vis spectrophotometry. The measured concentration represents the solubility of the compound in the specific solvent at that temperature.<sup>[7][8]</sup>

## Structure-Property Relationship

The physical properties of **3-Nitrophenylguanidine Nitrate** are intrinsically linked to its molecular structure. The following diagram illustrates this relationship.



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Caption: Relationship between the molecular structure and physical properties of **3-Nitrophenylguanidine Nitrate**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of 3-Nitrophenylguanidine Nitrate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b028811#physical-properties-of-3-nitrophenylguanidine-nitrate>]

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